

Commercial Suppliers of 3-Ethynylpyrazin-2-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-Ethynylpyrazin-2-amine**

Cat. No.: **B581183**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, sourcing high-quality reagents is a critical first step in the research and development pipeline. This technical guide provides an in-depth overview of commercial suppliers for **3-Ethynylpyrazin-2-amine**, a key building block in the synthesis of various pharmaceutical compounds. This guide includes a comparative analysis of suppliers, detailed experimental protocols for its synthesis and characterization, and a visual representation of the synthetic workflow.

Supplier Landscape

A variety of chemical suppliers offer **3-Ethynylpyrazin-2-amine** and its derivatives. The availability, purity, and pricing can vary, making a comparative analysis essential for procurement decisions. Below is a summary of key commercial suppliers and their typical product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Purity	Available Quantities
Sigma-Aldrich	3-Ethynylpyrazin-2-amine	1005349-13-2	C ₆ H ₅ N ₃	≥95%	Inquire
Molport	3-ethynylpyrazin-2-amine	1005349-13-2	C ₆ H ₅ N ₃	>95%	250 mg, 1 g
ChemScene	Ethynylpyrazin-2-amine	457099-42-2	C ₆ H ₅ N ₃	≥95%	100 mg, 250 mg, 1 g
BLD Pharm	3-Ethynyl-5-methylpyrazin-2-amine	2230713-18-3	C ₇ H ₇ N ₃	97%	1 g, 5 g
Simson Pharma	3,5-Bis((Trimethylsilyl)Ethynyl)pyrazin-2-Amine	N/A	C ₁₄ H ₂₁ N ₃ Si ₂	Custom Synthesis	Inquire
Echemi	3-((trimethylsilyl)ethynyl)pyrazin-2-amine	1005349-12-1	C ₉ H ₁₃ N ₃ Si	Inquire	Gram to bulk

Synthesis of 3-Ethynylpyrazin-2-amine

The primary synthetic route to **3-Ethynylpyrazin-2-amine** is the Sonogashira cross-coupling reaction.^{[1][2][3][4]} This palladium-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.^{[1][2][3][4]} In this case, a halo-substituted pyrazin-2-amine is coupled with a protected or unprotected acetylene source.

Experimental Protocol: Sonogashira Coupling for 3-Ethynylpyrazin-2-amine

This protocol is a general guideline and may require optimization based on the specific starting materials and laboratory conditions.

Materials:

- 3-Halopyrazin-2-amine (e.g., 3-Iodo- or 3-Bromopyrazin-2-amine)
- Trimethylsilylacetylene (TMSA)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, $\text{Pd}(\text{PPh}_3)_4$)
- Copper(I) iodide (CuI)
- Base (e.g., Triethylamine (TEA), Diisopropylamine (DIPA))
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dimethylformamide (DMF))
- Deionized water
- Brine solution
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexane, Ethyl Acetate)

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 3-halopyrazin-2-amine (1 equivalent), the palladium catalyst (e.g., 2-5 mol%), and CuI (e.g., 1-2 mol%).
- Solvent and Reagent Addition: Add the anhydrous solvent and the base. Stir the mixture until all solids are dissolved.

- Alkyne Addition: Add trimethylsilylacetylene (1.1-1.5 equivalents) dropwise to the reaction mixture.
- Reaction: Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) until the starting material is consumed, as monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent like ethyl acetate and filter through a pad of Celite to remove the catalyst.
 - Wash the filtrate with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Deprotection (if using TMSA): The resulting trimethylsilyl-protected compound can be deprotected by dissolving it in a solvent like methanol or THF and adding a base such as potassium carbonate or a fluoride source like tetrabutylammonium fluoride (TBAF). Stir until the deprotection is complete (monitored by TLC).
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate) to yield pure **3-Ethynylpyrazin-2-amine**.

Characterization:

The final product should be characterized to confirm its identity and purity using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.

- High-Performance Liquid Chromatography (HPLC): To determine the purity.

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis and purification of **3-Ethynylpyrazin-2-amine**.

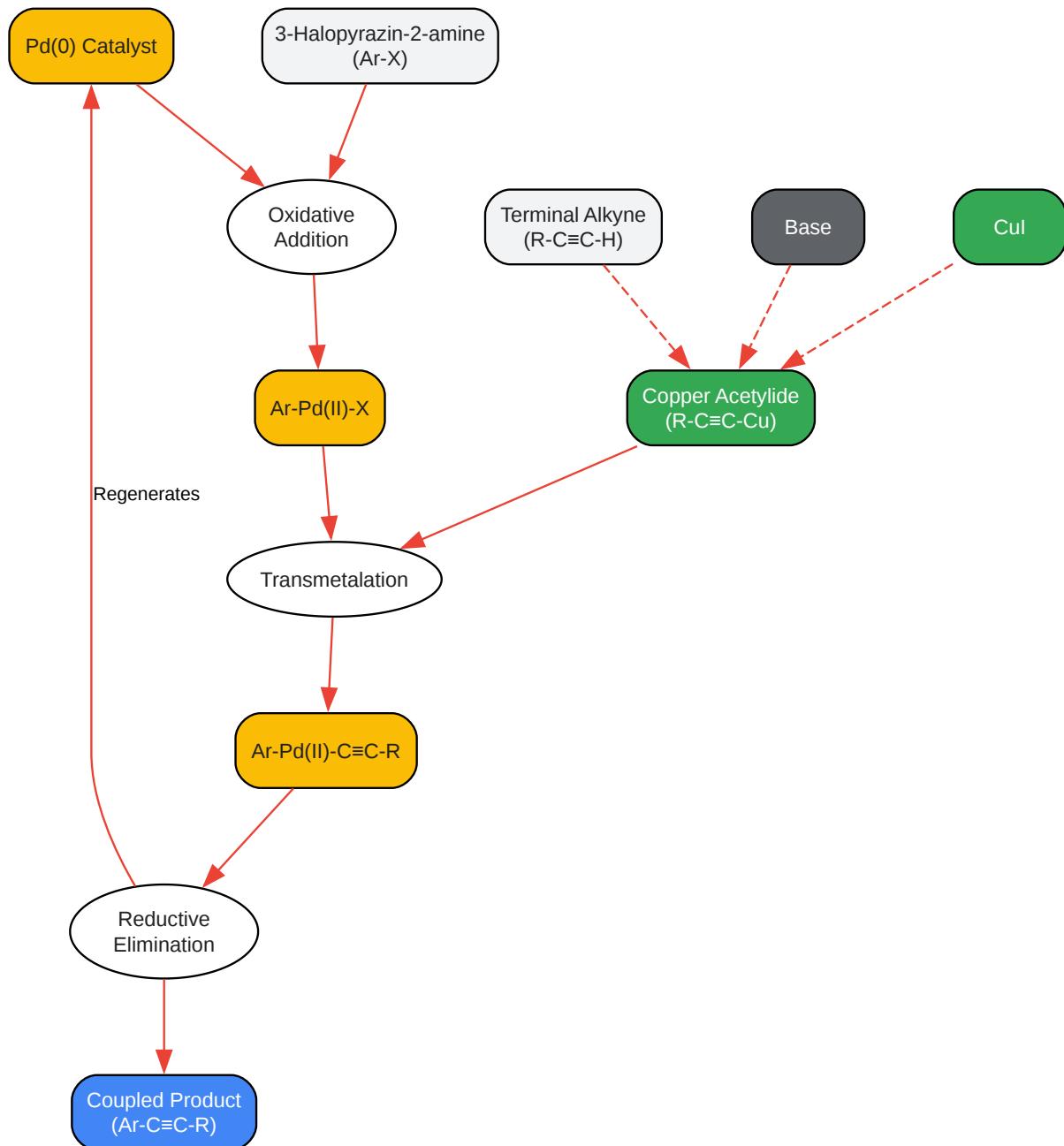


[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-Ethynylpyrazin-2-amine**.

Signaling Pathway and Logical Relationships

The synthesis of **3-Ethynylpyrazin-2-amine** via the Sonogashira coupling involves a well-defined catalytic cycle. The following diagram illustrates the logical relationships between the key components of this reaction.

[Click to download full resolution via product page](#)

Caption: Sonogashira coupling catalytic cycle.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scribd.com [scribd.com]
- 2. benchchem.com [benchchem.com]
- 3. Sonogashira Coupling | NROChemistry [nrochemistry.com]
- 4. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Commercial Suppliers of 3-Ethynylpyrazin-2-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b581183#commercial-suppliers-of-3-ethynylpyrazin-2-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com